

3-tert-Butylaniline CAS number and properties

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Compound of Interest

Compound Name: 3-tert-Butylaniline

Cat. No.: B1265813

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Technical Guide: 3-tert-Butylaniline

For Researchers, Scientists, and Drug Development Professionals

Overview

This technical guide provides comprehensive information on **3-tert-butylaniline** (CAS No: 5369-19-7), a key organic intermediate. **3-tert-Butylaniline**, also known as 3-(1,1-dimethylethyl)benzenamine, is an aromatic amine featuring a bulky tert-butyl group at the meta-position of the aniline ring.[1][2] This substitution pattern imparts unique steric and electronic properties to the molecule, making it a valuable building block in the synthesis of complex organic molecules.[3] Its applications are found in the pharmaceutical and agrochemical industries, where it serves as a precursor for the development of novel drug candidates and advanced pesticides.[3] The presence of the tert-butyl group significantly influences the reactivity and regioselectivity of reactions involving the aniline moiety, allowing for the tailored synthesis of specialized compounds.[3]

Physicochemical Properties

The physical and chemical properties of **3-tert-butylaniline** are summarized in the table below. These properties are essential for its handling, storage, and application in various chemical reactions.

Property	Value	Source(s)
CAS Number	5369-19-7	[1] [2] [4] [5]
Molecular Formula	C ₁₀ H ₁₅ N	[1] [2] [4]
Molecular Weight	149.23 g/mol	[1] [3] [5]
Appearance	Clear to pale-yellow liquid or solid	[3] [5]
Boiling Point	236.6 ± 19.0 °C at 760 mmHg	[3]
Flash Point	100.5 ± 9.3 °C	
Density	0.9 ± 0.1 g/cm ³	
Vapor Pressure	0.0 ± 0.5 mmHg at 25°C	
Refractive Index	1.529	
LogP	2.63	
PSA (Polar Surface Area)	26.02 Å ²	

Synthesis and Reactivity

The synthesis of **3-tert-butylaniline** can be achieved through various synthetic routes. A common approach involves the reduction of a corresponding nitroaromatic compound. For instance, the catalytic hydrogenation of 1-bromo-4-(tert-butyl)-2-nitrobenzene using a palladium on carbon (Pd/C) catalyst in the presence of hydrazine hydrate can yield **3-tert-butylaniline**. The bulky tert-butyl group on the aromatic ring sterically hinders the ortho positions, which can influence the regioselectivity of subsequent electrophilic substitution reactions on the aniline ring.

Experimental Protocols

General Protocol for Spectroscopic Characterization (NMR)

Accurate characterization of **3-tert-butylaniline** is crucial for quality control and for confirming its structure in reaction products. Nuclear Magnetic Resonance (NMR) spectroscopy is a primary technique for this purpose.

Objective: To prepare a sample of **3-tert-butylaniline** for ^1H and ^{13}C NMR analysis.

Materials:

- **3-tert-butylaniline** (5-25 mg for ^1H NMR, 50-100 mg for ^{13}C NMR)
- Deuterated solvent (e.g., Chloroform-d, CDCl_3)
- High-quality NMR tube
- Pasteur pipette
- Small vial

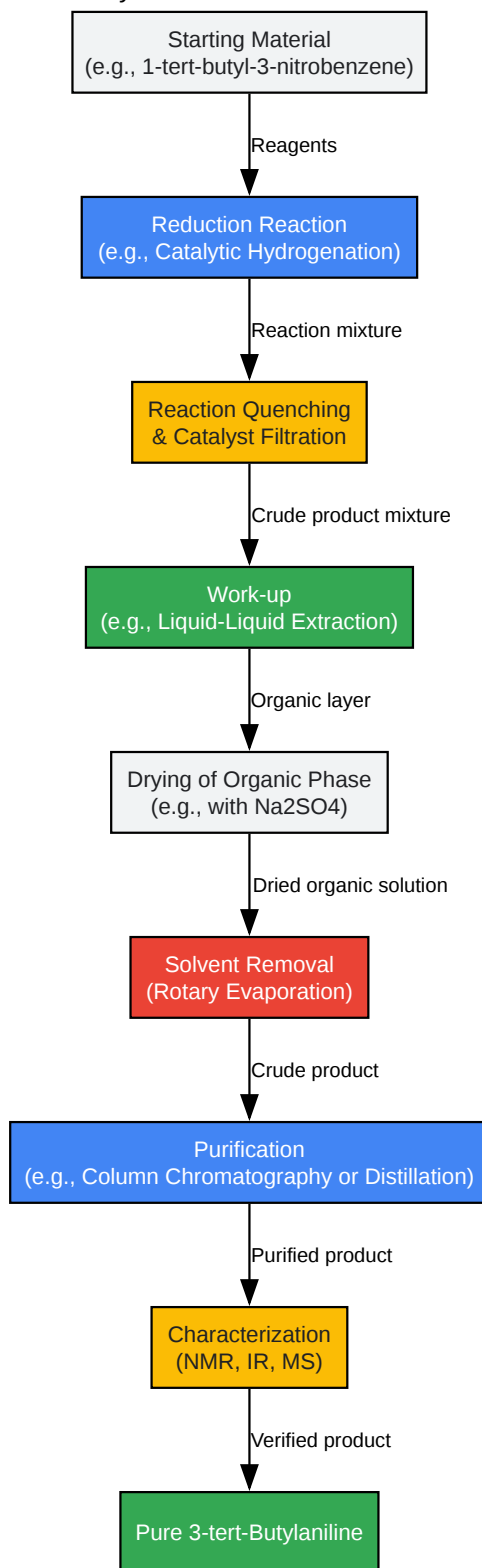
Procedure:

- **Sample Weighing:** Accurately weigh the required amount of **3-tert-butylaniline** into a clean, dry vial.
- **Dissolution:** Add approximately 0.6-0.7 mL of the deuterated solvent to the vial. Gently swirl or vortex the vial to ensure the sample is completely dissolved.
- **Transfer:** Using a clean Pasteur pipette, carefully transfer the solution into the NMR tube. Avoid transferring any solid impurities.
- **Capping and Labeling:** Securely cap the NMR tube and label it clearly with a permanent marker.
- **Instrument Setup:** Insert the NMR tube into the spectrometer's spinner turbine and adjust the depth according to the instrument's guidelines.
- **Data Acquisition:** Proceed with the standard acquisition parameters for ^1H and ^{13}C NMR spectra.

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and purification of an aniline derivative like **3-tert-butylaniline**.

General Workflow for Synthesis and Purification of 3-tert-Butylaniline



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Caption: A generalized workflow for the synthesis and purification of **3-tert-butylaniline**.

Safety and Handling

3-tert-Butylaniline is classified as a hazardous substance and requires careful handling to minimize exposure.

Hazard Identification:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[6]
- Skin Corrosion/Irritation: Causes skin irritation.[6]
- Eye Damage/Irritation: Causes serious eye irritation.

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.
- Ventilation: Use only outdoors or in a well-ventilated area.
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.

First Aid:

- Inhalation: If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.
- Skin Contact: If on skin, wash with plenty of soap and water. If skin irritation persists, seek medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.

Disposal:

- Dispose of contents and container to an approved waste disposal plant. It may be necessary to handle and dispose of this chemical as a hazardous waste. Contact your state's Department of Environmental Protection or the regional office of the federal Environmental Protection Agency for specific recommendations.

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